

Application Notes and Protocols for Mercury Detection in Environmental Samples using Dithizone

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Compound of Interest

Compound Name: Dithizone

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Introduction

Mercury (Hg) is a highly toxic heavy metal that poses significant risks to human health and the environment. Its detection in environmental matrices is crucial for monitoring and remediation efforts. **Dithizone** (diphenylthiocarbazone) has long been established as a sensitive and selective chromogenic reagent for the determination of trace amounts of mercury.^[1] This application note provides detailed protocols for the spectrophotometric determination of mercury in various environmental samples using **dithizone**. The method is based on the formation of a stable, colored mercury-**dithizone** complex that can be quantified using UV-Vis spectrophotometry.^{[2][3][4]}

Principle

Dithizone reacts with mercury(II) ions in a slightly acidic medium to form an orange-colored chelate complex, mercury(II)-dithizonate.^{[2][5]} This complex exhibits a maximum absorbance at approximately 488-500 nm, which allows for its quantitative determination.^{[2][6][7]} The stoichiometric composition of the stable complex is typically 1:2 (mercury:**dithizone**).^{[2][3]} The intensity of the color produced is directly proportional to the concentration of mercury in the sample, following Beer-Lambert's law over a specific concentration range.^{[2][3][8]}

Quantitative Data Summary

The following table summarizes the key quantitative parameters for the spectrophotometric determination of mercury using **dithizone** as reported in various studies.

Parameter	Value	Reference
Wavelength of Maximum Absorbance (λ_{max})	488 - 500 nm	[2][6][7]
Linear Range (Beer's Law)	0.1 - 25 $\mu\text{g/mL}$	[2][3]
30 - 280 $\mu\text{g/L}$	[9]	
Molar Absorptivity (ϵ)	$2.5 \times 10^4 \text{ L mol}^{-1} \text{ cm}^{-1}$	[2][3]
$6.88 \times 10^4 \text{ M}^{-1} \text{ cm}^{-1}$ (in chloroform)	[8]	
Sandell's Sensitivity	$0.015 \mu\text{g/cm}^2$	[2][3]
Limit of Detection (LOD)	$7.6 \mu\text{g/L}$	[9]
0.057 ppb (membrane-based method)	[5]	
Stoichiometry (Hg:Dithizone)	1:2	[2][3]
Reaction Medium	Slightly acidic (e.g., H_2SO_4)	[2][9]
Solvent for Complex	1,4-Dioxane, Chloroform, Carbon Tetrachloride	[2][6][8]
Complex Stability	Over 24 hours	[2][3]

Experimental Protocols

Reagent Preparation

- Standard Mercury(II) Stock Solution (100 $\mu\text{g/mL}$): Dissolve 135 mg of mercuric chloride (HgCl_2) in 100 mL of 0.1 M hydrochloric acid and dilute to 1000 mL with deionized water.[6] This solution contains 100 μg of Hg per mL. Working standards can be prepared by serial dilution of this stock solution.

- **Dithizone** Solution (0.05% w/v): Dissolve 50 mg of **dithizone** in 100 mL of a suitable organic solvent such as carbon tetrachloride or chloroform.[\[6\]](#) This solution should be stored in a dark, cool place and protected from direct light. A working solution can be prepared by diluting the stock solution. For instance, diluting 4 mL of the stock to 100 mL with the same solvent.[\[6\]](#)
- Sulphuric Acid (H₂SO₄) Solution (0.2 N): Prepare by diluting concentrated sulfuric acid with deionized water. The acidity of the reaction mixture is a critical parameter and should be optimized.[\[2\]](#)[\[9\]](#)
- Hydroxylamine Hydrochloride Solution (20% w/v): Dissolve 20 g of hydroxylamine hydrochloride in 100 mL of deionized water. This is used to prevent the oxidation of **dithizone**.[\[6\]](#)
- Potassium Permanganate Solution (1% w/v): Dissolve 1 g of potassium permanganate in 100 mL of deionized water.
- Potassium Iodide Solution (0.2 M): Dissolve 33 g of potassium iodide in distilled water, add 10 mL of hydroxylamine hydrochloride solution, and dilute to 1000 mL.[\[6\]](#)

Sample Preparation

The preparation method will vary depending on the sample matrix.

- Collect the water sample in a clean glass bottle.[\[6\]](#)
- To a 100 mL aliquot of the sample, add 10 mL of the potassium permanganate solution.[\[6\]](#)
- Heat the solution on a steam bath for one hour to ensure the oxidation of all mercury species to Hg(II).[\[6\]](#)
- Cool the solution and add 5 mL of hydroxylamine hydrochloride solution to reduce the excess permanganate.[\[6\]](#)
- Transfer the solution to a 200 mL volumetric flask and dilute to the mark with deionized water.[\[6\]](#)
- Air-dry the soil or sediment sample and sieve it to remove large debris.

- Accurately weigh about 1-2 g of the homogenized sample into a digestion flask.
- Add a mixture of concentrated sulfuric and nitric acids (e.g., 1:2 v/v).[6]
- Heat the mixture under reflux to digest the sample and release the mercury into the solution.
- After cooling, carefully dilute the digest with deionized water and filter to remove any suspended solids.[6]
- Adjust the pH of the filtrate to the optimal range for complex formation.

Analytical Procedure (Spectrophotometric Measurement)

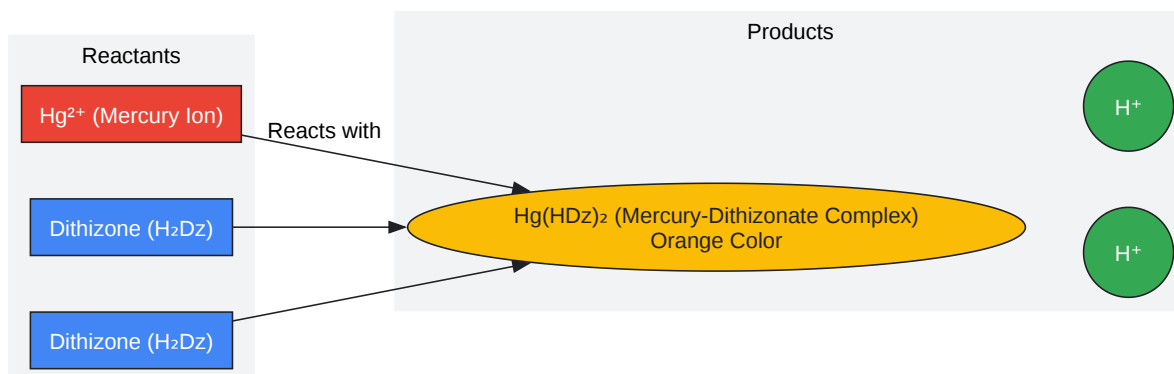
- Transfer a suitable aliquot (containing 5-30 µg of Hg) of the prepared sample solution into a separatory funnel.[6]
- Add 10.0 mL of the **dithizone** working solution to the separatory funnel.[6]
- Shake the funnel vigorously for approximately 60 seconds to allow for the extraction of the mercury-**dithizone** complex into the organic phase.[6]
- Allow the two phases to separate completely.
- Transfer the organic layer (the colored layer) into a second separatory funnel containing 50 mL of distilled water and 2 mL of 3 M sulfuric acid. Shake for about 30 seconds to wash the extract.[6]
- Separate the organic phase and transfer a portion to a 1 cm cuvette.
- Measure the absorbance of the solution at the wavelength of maximum absorbance (around 488-500 nm) against a reagent blank.[2][6] The reagent blank is prepared by following the same procedure but without the mercury-containing sample.
- Determine the concentration of mercury in the sample by referring to a calibration curve prepared using standard mercury solutions.

Calibration Curve

- Prepare a series of standard solutions containing known concentrations of mercury (e.g., 0, 0.5, 1.0, 1.5, 2.0, 2.5, and 3.0 $\mu\text{g/mL}$) by diluting the stock solution.[6]
- To 10.0 mL of each standard solution in a separatory funnel, add 10.0 mL of the **dithizone** working solution.[6]
- Follow steps 3-7 of the Analytical Procedure for each standard.
- Plot a graph of absorbance versus mercury concentration. This should yield a linear relationship according to Beer's Law.

Visualizations

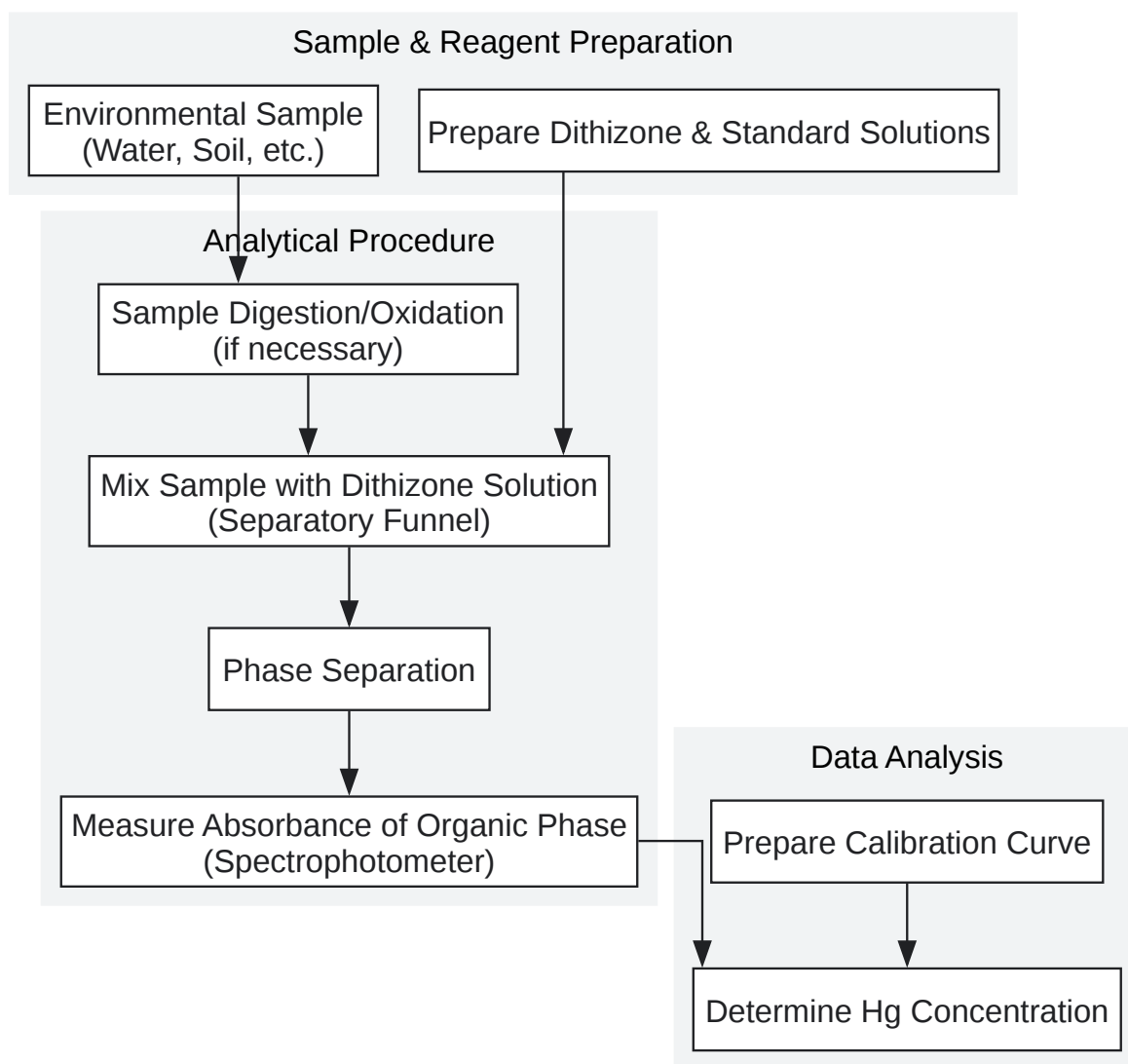
Signaling Pathway of Mercury-Dithizone Complex Formation



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Caption: Reaction of Mercury(II) with **Dithizone** to form a colored complex.

Experimental Workflow for Mercury Detection



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Caption: General workflow for the spectrophotometric determination of mercury.

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References

- 1. Dithizone - Wikipedia [en.wikipedia.org]
- 2. scispace.com [scispace.com]
- 3. researchgate.net [researchgate.net]
- 4. [PDF] A rapid spectrophotometric method for the determination of mercury in environmental, biological, soil and plant samples using diphenylthiocarbazone | Semantic Scholar [semanticscholar.org]
- 5. researchgate.net [researchgate.net]
- 6. diva-portal.org [diva-portal.org]
- 7. Dithizone procedure for mercury analysis | Semantic Scholar [semanticscholar.org]
- 8. rucforsk.ruc.dk [rucforsk.ruc.dk]
- 9. ri.conicet.gov.ar [ri.conicet.gov.ar]
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